

Introduction: The Significance of Spectroscopic Characterization

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Compound of Interest

Compound Name: 6-bromo-3-chloro-1H-indole

Cat. No.: B1279913

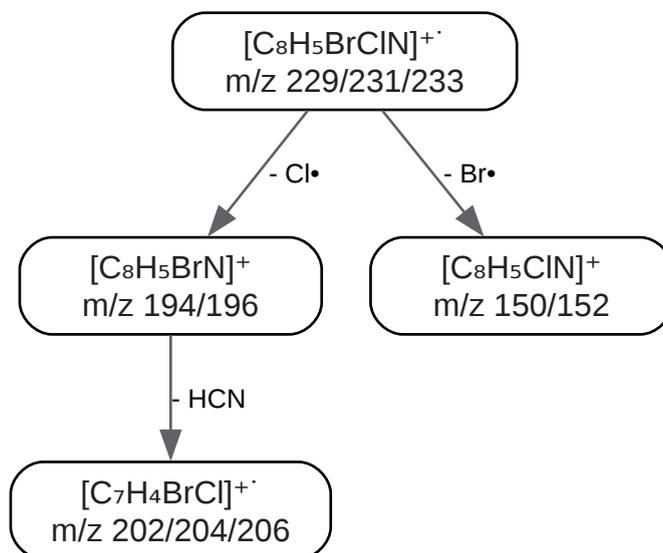
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6-bromo-3-chloro-1H-indole (C₈H₅BrClN, Molecular Weight: 230.49 g/mol) is a member of the halogenated indole family, a class of compounds with diverse biological activities.[1][2] Accurate structural elucidation is the cornerstone of any chemical research, particularly in drug discovery where precise knowledge of a molecule's architecture is paramount for understanding its interaction with biological targets. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy provide a detailed "fingerprint" of a molecule, confirming its identity, purity, and structural features.

This guide will delve into the predicted spectroscopic data for **6-bromo-3-chloro-1H-indole**, offering a comprehensive interpretation grounded in fundamental principles and data from analogous compounds. This predictive analysis serves as a powerful tool for researchers in verifying the synthesis of this target molecule and in anticipating its spectral properties.

Molecular Structure and Atom Numbering

A clear and consistent atom numbering system is essential for unambiguous spectral assignment. The following diagram illustrates the structure of **6-bromo-3-chloro-1H-indole** with the IUPAC numbering convention that will be used throughout this guide.



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Sources

- 1. 6-bromo-3-chloro-1H-indole | C8H5BrClN | CID 12269921 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. rsc.org [rsc.org]
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